

Laboratory protocol for safe handling of 5-Methoxy-2-nitrophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methoxy-2-nitrophenol

Cat. No.: B105146

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Application Notes and Protocols for 5-Methoxy-2-nitrophenol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and use of **5-Methoxy-2-nitrophenol** (CAS No. 704-14-3) in a laboratory setting. Adherence to these guidelines is crucial to ensure personnel safety and maintain experimental integrity.

Introduction

5-Methoxy-2-nitrophenol is a chemical compound utilized in various research and synthetic applications. It is a reagent in the synthesis of conformationally constrained spirocycles, which have applications as CCR1 antagonists.^[1] Additionally, it is used in the preparation of phenylsulfonyl aminophenoxybenzoates, which may function as EP1 receptor antagonists.^[1] Given its hazard profile, proper handling and disposal procedures are mandatory.

Physicochemical and Safety Data

A summary of the key physical, chemical, and safety properties of **5-Methoxy-2-nitrophenol** is presented below for easy reference.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₇ NO ₄	[2][3]
Molecular Weight	169.13 g/mol	[2][3]
Appearance	Yellow Powder or Crystals	[4]
Melting Point	90°C to 94°C	[4]
Solubility	Soluble in acetone, chloroform, and ethyl alcohol.	[4]
Storage Temperature	Store at room temperature. Some suppliers recommend -20°C for long-term stability.	[1][3]

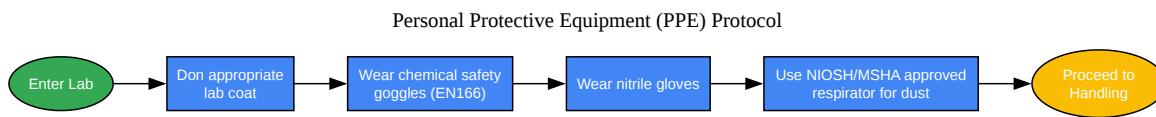
Table 2: GHS Hazard Classification and Statements

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement(s)
Skin Corrosion/Irritation	GHS07	Danger	H315: Causes skin irritation.[2]
Serious Eye Damage/Eye Irritation	GHS05	Danger	H318: Causes serious eye damage.[2]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	GHS07	Warning	H335: May cause respiratory irritation.[2]
Acute Toxicity, Oral	GHS07	Warning	H302: Harmful if swallowed.[5]
Acute Toxicity, Dermal	GHS07	Warning	H312: Harmful in contact with skin.[5]
Acute Toxicity, Inhalation	GHS07	Warning	H332: Harmful if inhaled.[5]

Experimental Protocols: Safe Handling and Use

The following protocols are designed to minimize risk during the handling and use of **5-Methoxy-2-nitrophenol**.

A mandatory PPE workflow should be followed before entering the laboratory and handling the compound.



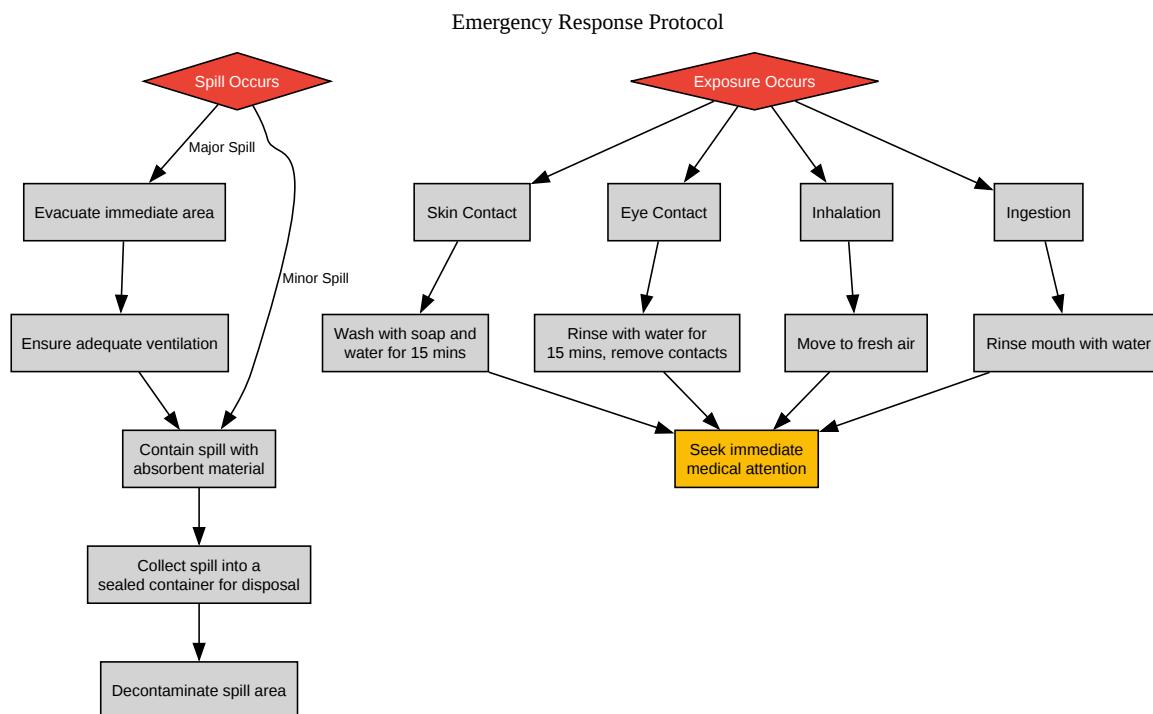
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Caption: Personal Protective Equipment (PPE) Workflow.

- Always handle **5-Methoxy-2-nitrophenol** in a well-ventilated area.
- Use a chemical fume hood for all weighing and transfer operations to avoid inhalation of dust.[6]
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[7][8]
- Handling:
 - Avoid contact with skin, eyes, and clothing.[6][7]
 - Avoid the formation of dust and aerosols.[6][7]
 - Do not eat, drink, or smoke when using this product.[7]
 - Wash hands thoroughly after handling.[7][8]
- Storage:

- Store in a tightly closed container.[7][8]
- Keep in a dry, cool, and well-ventilated place.[7][8]
- Store locked up.[7][8]
- Incompatible Materials: Strong oxidizing agents and strong bases.[8]

A logical workflow for handling spills and exposures is detailed below.



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Caption: Spill and Exposure Emergency Protocol.

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[6][7]
- In Case of Skin Contact: Wash off with soap and plenty of water for at least 15 minutes. Consult a physician.[6][7]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. Remove contact lenses if present and easy to do.[6][7]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[6][7]
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon oxides and nitrogen oxides.[7]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary. [7]
- Dispose of contents and container in accordance with local, regional, national, and international regulations.[7][9]
- Do not allow the product to reach the sewage system.[9]
- Contaminated packaging should be treated as the product itself.

Conclusion

5-Methoxy-2-nitrophenol is a valuable reagent in chemical synthesis but poses significant health hazards. By strictly following these safety protocols, researchers can minimize their risk of exposure and ensure a safe laboratory environment. Always refer to the most current Safety Data Sheet (SDS) from your supplier before use.

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- To cite this document: BenchChem. [Laboratory protocol for safe handling of 5-Methoxy-2-nitrophenol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b105146#laboratory-protocol-for-safe-handling-of-5-methoxy-2-nitrophenol>]

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